

An In-depth Technical Guide to 1-Bromo-2-chlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2-chlorobenzene

Cat. No.: B7723601

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This guide provides essential information regarding the molecular properties of **1-Bromo-2-chlorobenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

1-Bromo-2-chlorobenzene is an aromatic organic compound with the chemical formula C_6H_4BrCl . Its molecular weight is approximately 191.45 g/mol. A more precise molecular weight is 191.453 g/mol. The compound consists of a benzene ring substituted with one bromine atom and one chlorine atom on adjacent carbon atoms.

For clarity and comparative ease, the fundamental molecular data is summarized in the table below.

| Property | Value |
|------------------|---------------|
| Chemical Formula | C_6H_4BrCl |
| Molecular Weight | 191.453 g/mol |

Chemical Structure

The structural arrangement of atoms in **1-Bromo-2-chlorobenzene** is critical for understanding its chemical behavior and reactivity. The benzene ring forms the core, with a bromine atom at

position 1 and a chlorine atom at position 2.

Caption: Molecular structure of **1-Bromo-2-chlorobenzene**.

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